

# An In-depth Technical Guide to Phenol Tetrahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenol;tetrahydrate

Cat. No.: B15416212

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties of phenol tetrahydrate, a hydrated form of the aromatic organic compound, phenol. This document is intended for an audience with a strong scientific background, including researchers and professionals in the fields of chemistry and drug development.

## Molecular Formula and Weight

Phenol is an aromatic organic compound with the molecular formula  $C_6H_5OH$ .<sup>[1]</sup> The term "tetrahydrate" indicates the association of four molecules of water with one molecule of phenol. Therefore, the molecular formula of phenol tetrahydrate is  $C_6H_6O \cdot 4H_2O$ .

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Phenol has a molecular weight of approximately 94.11 g/mol.<sup>[2][3][4][5]</sup> The molecular weight of water ( $H_2O$ ) is approximately 18.015 g/mol.

The total molecular weight of phenol tetrahydrate is calculated as follows:

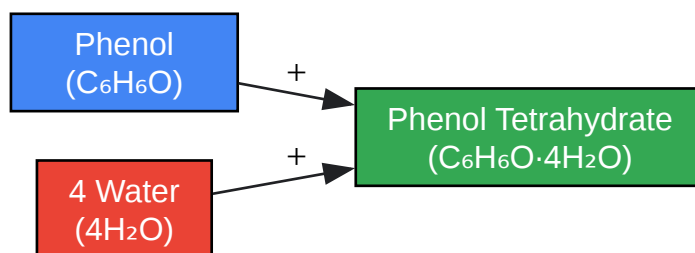
- Molecular Weight of Phenol: 94.11 g/mol
- Molecular Weight of four Water Molecules:  $4 * 18.015 \text{ g/mol} = 72.06 \text{ g/mol}$
- Total Molecular Weight of Phenol Tetrahydrate:  $94.11 \text{ g/mol} + 72.06 \text{ g/mol} = 166.17 \text{ g/mol}$

This data is summarized in the table below for clarity and ease of comparison.

| Compound            | Molecular Formula     | Molecular Weight ( g/mol ) |
|---------------------|-----------------------|----------------------------|
| Phenol              | $C_6H_6O$             | 94.11[2][4]                |
| Water               | $H_2O$                | 18.015                     |
| Phenol Tetrahydrate | $C_6H_6O \cdot 4H_2O$ | 166.17                     |

## Conceptual Formation of Phenol Tetrahydrate

The formation of phenol tetrahydrate involves the hydration of a phenol molecule with four molecules of water. This interaction is primarily driven by hydrogen bonding between the hydroxyl group of phenol and the water molecules.



[Click to download full resolution via product page](#)

Caption: Formation of Phenol Tetrahydrate from Phenol and Water.

## Experimental Protocols

Detailed experimental protocols for the specific synthesis and characterization of phenol tetrahydrate are not readily available in standard chemical literature, as it is not a commonly isolated or utilized hydrate. However, a general methodology for the preparation and analysis of a hydrated organic compound like phenol tetrahydrate can be proposed.

### 3.1. Synthesis of Phenol Tetrahydrate

A general approach to forming a hydrate of an organic compound involves dissolving the anhydrous compound in water and inducing crystallization at a controlled temperature.

- Materials: Anhydrous Phenol, Distilled Water.
- Procedure:
  - Dissolve a known quantity of anhydrous phenol in a minimal amount of distilled water at a slightly elevated temperature to ensure complete dissolution.
  - Slowly cool the saturated solution to a temperature below the freezing point of the solution. The precise temperature would need to be determined empirically.
  - Allow crystals to form over a period of several hours to days.
  - Isolate the crystals by filtration.
  - Gently dry the crystals under controlled humidity to prevent efflorescence (loss of water of hydration).

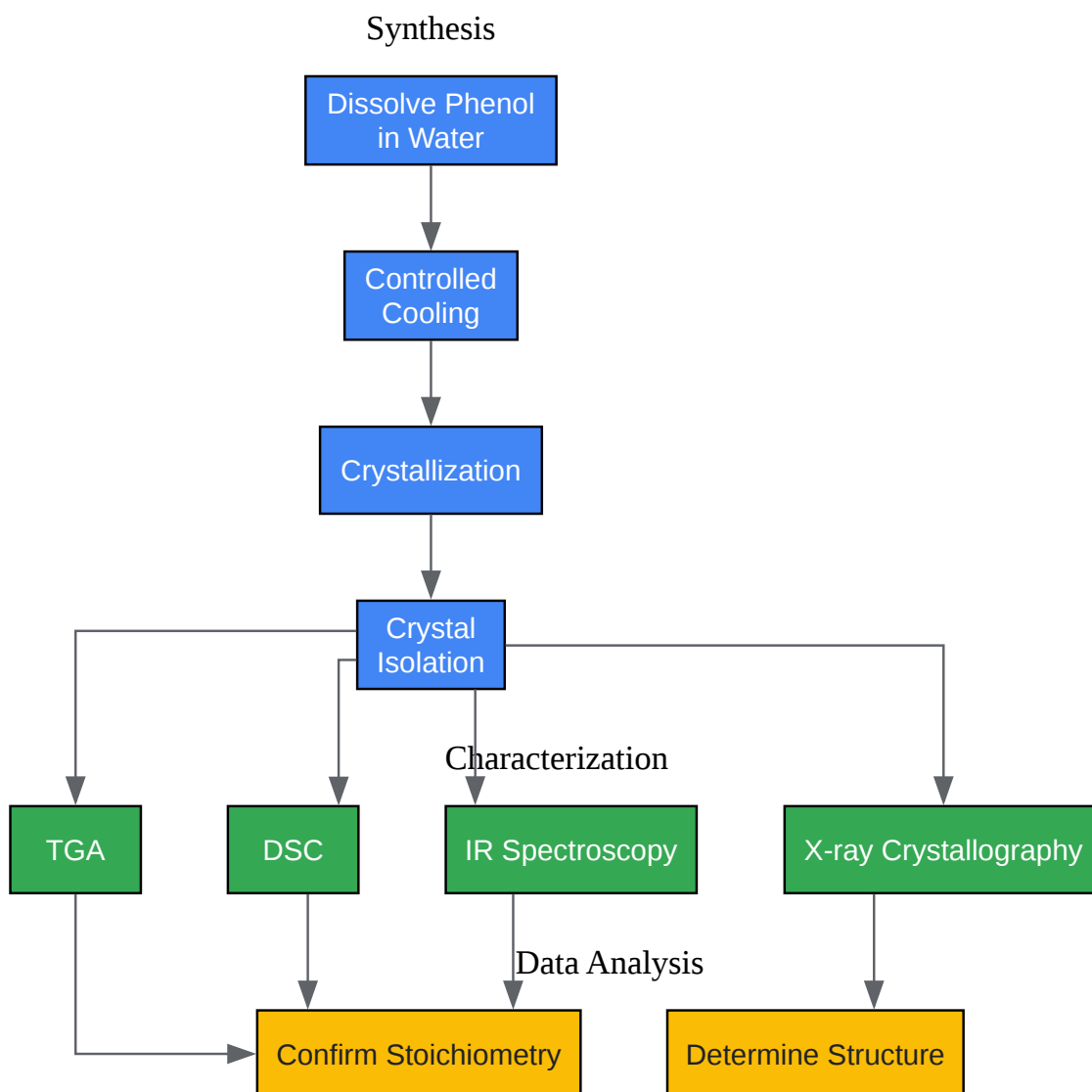
### 3.2. Characterization of Phenol Tetrahydrate

To confirm the formation and stoichiometry of phenol tetrahydrate, a combination of analytical techniques would be employed.

- Thermogravimetric Analysis (TGA): To determine the water content by measuring the mass loss upon heating. A weight loss corresponding to four moles of water per mole of phenol would be expected.
- Differential Scanning Calorimetry (DSC): To determine the melting point and observe phase transitions associated with dehydration.
- Infrared (IR) Spectroscopy: To observe shifts in the O-H stretching frequencies, indicating hydrogen bonding between phenol and water molecules.
- X-ray Crystallography: To determine the precise three-dimensional structure of the crystal lattice, confirming the arrangement of phenol and water molecules.

## Experimental Workflow

The following diagram illustrates a logical workflow for the synthesis and characterization of phenol tetrahydrate.



[Click to download full resolution via product page](#)

Caption: General Experimental Workflow for Phenol Tetrahydrate.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenol - Wikipedia [en.wikipedia.org]
- 2. Phenol [webbook.nist.gov]
- 3. Phenol | 108-95-2 [chemicalbook.com]
- 4. byjus.com [byjus.com]
- 5. Molecular weight of phenol is A 9411 B 10411 C 8611 class 11 chemistry JEE\_Main [vedantu.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Phenol Tetrahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15416212#phenol-tetrahydrate-molecular-formula-and-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)